

A Guide to the Safe Disposal of Z-DL-Met-OH

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Compound of Interest

Compound Name: **Z-DL-Met-OH**

Cat. No.: **B554371**

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For laboratory professionals, including researchers, scientists, and those in drug development, the proper disposal of chemical reagents is a critical component of ensuring a safe and compliant work environment. This document provides a detailed guide to the proper disposal procedures for **Z-DL-Met-OH** (N-Carbobenzyloxy-DL-methionine), emphasizing safety and operational best practices. While a specific Safety Data Sheet (SDS) for **Z-DL-Met-OH** is not readily available, information from SDSs for the closely related compounds L-Methionine and DL-Methionine, along with general chemical waste guidelines, can inform a safe disposal protocol.^{[1][2][3][4]}

Key Safety and Handling Information

Z-DL-Met-OH, a derivative of the amino acid methionine, should be handled with standard laboratory precautions. Based on data for DL-Methionine, it is a white, crystalline powder with some solubility in water.^{[2][3]} Although DL-Methionine is not classified as a hazardous substance, the addition of the carboxybenzyl ("Z") protecting group may alter its properties.^[4] Therefore, it is prudent to treat **Z-DL-Met-OH** as a chemical waste product and dispose of it accordingly, rather than assuming it is benign.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear protective gloves (e.g., nitrile).
- Body Protection: A lab coat is recommended to prevent skin contact.

In case of accidental contact, flush the affected area with copious amounts of water.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for the related compound DL-Methionine, which can serve as a conservative reference for handling **Z-DL-Met-OH**.

Property	Value	Source Citation
pH	5.6-6.1 (1% aqueous solution)	[2]
Melting Point	270 - 273 °C	[2]
Solubility in Water	33.81 g/L @ 25 °C	[2]
Incompatible Materials	Strong oxidizing agents	[2] [3]

Disposal Protocol for Z-DL-Met-OH

This step-by-step protocol outlines the recommended procedure for the safe disposal of **Z-DL-Met-OH** in a laboratory setting.

1. Waste Identification and Segregation:

- Treat all **Z-DL-Met-OH** waste, including empty containers and contaminated materials (e.g., weighing paper, gloves), as non-hazardous chemical waste.
- Do not mix **Z-DL-Met-OH** waste with incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)
- Segregate **Z-DL-Met-OH** waste from hazardous waste streams (e.g., halogenated solvents, heavy metals) to prevent cross-contamination and ensure proper disposal routing.

2. Waste Collection and Storage:

- Collect solid **Z-DL-Met-OH** waste in a designated, clearly labeled, and sealable container.
- For solutions containing **Z-DL-Met-OH**, collect them in a separate, labeled liquid waste container. Do not dispose of these solutions down the sanitary sewer unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.
- Ensure waste containers are in good condition and compatible with the chemical.

- Store the waste container in a designated waste accumulation area, away from general laboratory traffic.

3. Waste Disposal Request:

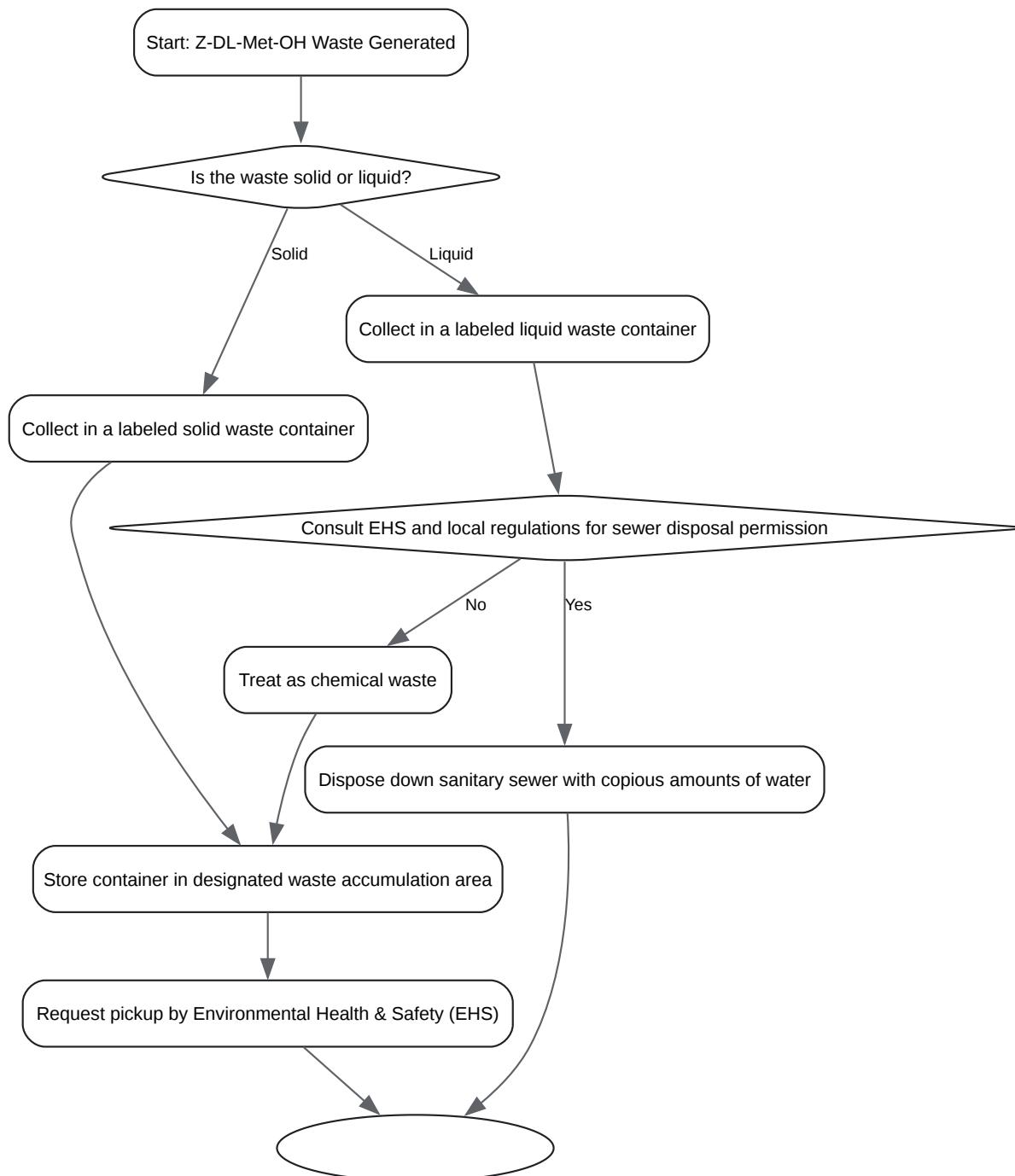
- When the waste container is full, or in accordance with your institution's waste pickup schedule, submit a chemical waste pickup request to your EHS department.
- Ensure the waste is accurately described on the waste tag or in the online request system.

4. Emergency Procedures:

- In case of a spill, isolate the area.
- For small spills of solid material, carefully sweep it up and place it in the designated waste container. Avoid generating dust.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the waste container.
- Ventilate the area and wash the spill site after material has been removed.
- Report all spills to your laboratory supervisor and EHS department.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Z-DL-Met-OH**.



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Caption: Disposal workflow for **Z-DL-Met-OH** waste.

This guide provides a conservative and safety-conscious approach to the disposal of **Z-DL-Met-OH**. Always consult your institution's specific chemical hygiene plan and EHS guidelines

for policies that may be unique to your location.

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